

Commercial Suppliers and Technical Guide for High-Purity Levocetirizine-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levocetirizine-d4

Cat. No.: B1649237

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available high-purity **Levocetirizine-d4**, a deuterated internal standard crucial for pharmacokinetic and bioequivalence studies. This document outlines key suppliers, presents a comparative summary of product specifications, and details the analytical methodologies used for quality control.

Introduction to Levocetirizine-d4

Levocetirizine, the active (R)-enantiomer of cetirizine, is a potent second-generation antihistamine used for the treatment of allergic rhinitis and chronic idiopathic urticaria.

Levocetirizine-d4 is a stable isotope-labeled version of Levocetirizine, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis in complex biological matrices by mass spectrometry (MS)-based methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[1][2]} The use of a deuterated internal standard helps to correct for variations in sample preparation and instrument response, leading to more accurate and precise quantification of the unlabeled drug.

Commercial Suppliers of High-Purity Levocetirizine-d4

A number of chemical suppliers specialize in the provision of high-purity deuterated standards for research and pharmaceutical development. The following companies are recognized suppliers of **Levocetirizine-d4**:

- Clearsynth[3]
- Simson Pharma Limited[4]
- MedchemExpress[1][5]
- Acanthus Research[6]
- Venkatasai Life Sciences[7]
- SynZeal
- Hexonsynth

These suppliers typically provide **Levocetirizine-d4** with a Certificate of Analysis (CoA), which details the purity, isotopic enrichment, and other quality control parameters. It is recommended to request the latest CoA from the supplier before purchase.

Comparative Data of Commercial Levocetirizine-d4

The following table summarizes typical specifications for high-purity **Levocetirizine-d4** available from commercial suppliers. Data is compiled from publicly available information and representative Certificates of Analysis. Researchers should always refer to the supplier-specific documentation for lot-specific data.

Parameter	Typical Specification	Analytical Method
Chemical Purity (HPLC)	≥98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity (Mass Spec)	≥99% atom % D	Mass Spectrometry (MS)
Isotopic Enrichment	Deuterium incorporation at specific sites (d4)	Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS)
Chemical Identity	Conforms to structure	¹ H-NMR, ¹³ C-NMR, Mass Spectrometry (MS)
Form	Solid (typically powder)	-
Solubility	Soluble in methanol, DMSO, water	-

Experimental Protocols for Quality Control

The quality and purity of **Levocetirizine-d4** are assessed using a combination of analytical techniques. The following are detailed methodologies for key experiments.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of **Levocetirizine-d4** and to detect any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[8\]](#)
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer, pH adjusted) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio can be optimized, for example, a 580:420 (v/v) mixture of buffer and acetonitrile.[\[8\]](#)
- Flow Rate: Typically 1.0 mL/min.[\[8\]](#)

- Detection: UV detection at 230 nm.[8]
- Sample Preparation: A stock solution of **Levocetirizine-d4** is prepared in the mobile phase. Serial dilutions are made to generate a calibration curve.
- Analysis: The retention time of the main peak corresponding to **Levocetirizine-d4** is recorded. Purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

Isotopic Enrichment and Identity Confirmation by Mass Spectrometry (MS)

LC-MS/MS is a powerful technique for confirming the molecular weight and assessing the isotopic enrichment of **Levocetirizine-d4**.

- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Ionization Source: Electrospray Ionization (ESI) in positive mode is commonly used.
- Mass Analysis: The instrument is set to monitor the mass-to-charge ratio (m/z) of the parent ion of **Levocetirizine-d4** and its unlabeled counterpart.
- Sample Preparation: The sample is dissolved in a suitable solvent and infused into the mass spectrometer or injected via the LC system.
- Analysis: The mass spectrum will show a peak corresponding to the molecular weight of **Levocetirizine-d4**. The isotopic distribution and the absence of significant peaks at the m/z of the unlabeled Levocetirizine are used to confirm high isotopic enrichment.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR and ¹³C-NMR are used to confirm the chemical structure of **Levocetirizine-d4** and the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer.

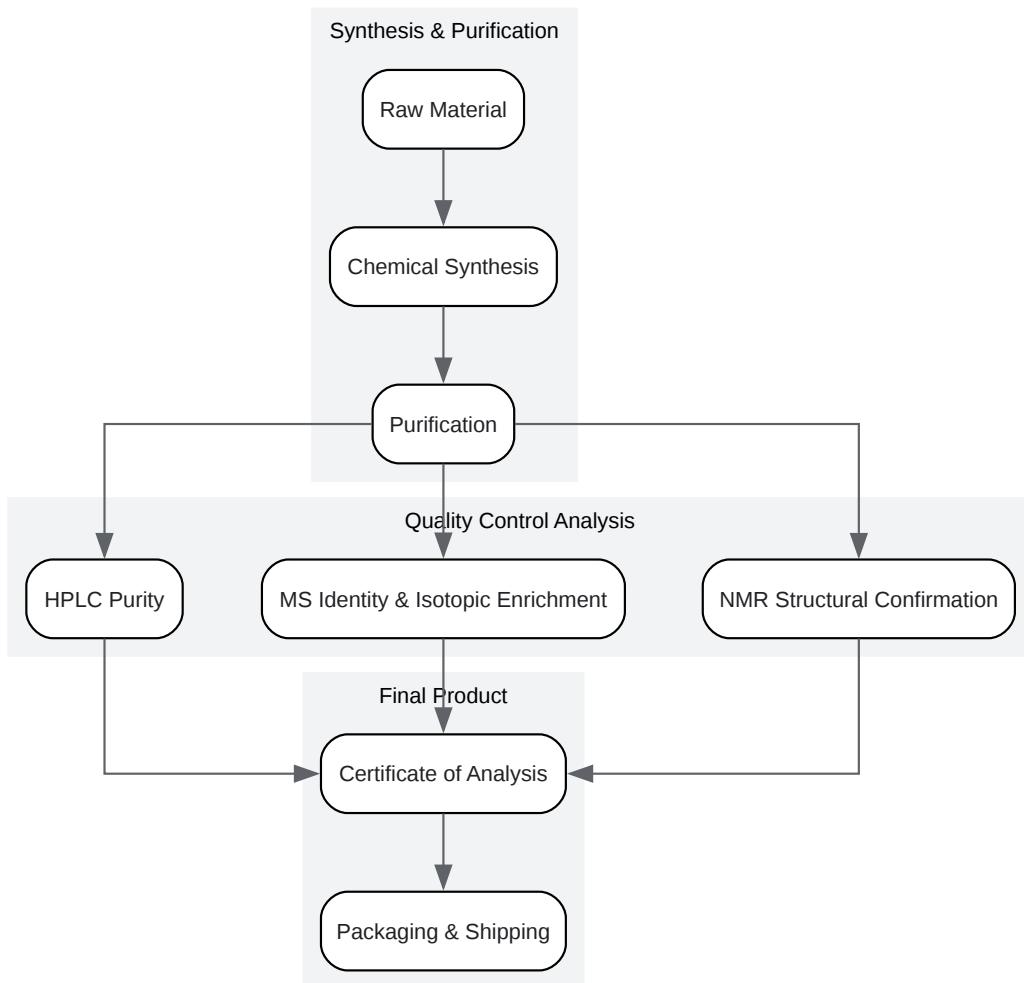
- Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Analysis:
 - In the $^1\text{H-NMR}$ spectrum, the absence of signals at the positions where deuterium has been incorporated confirms the isotopic labeling.
 - The remaining signals in the $^1\text{H-NMR}$ and the signals in the $^{13}\text{C-NMR}$ spectrum should be consistent with the structure of Levocetirizine.

Visualizations

Experimental Workflow for Quality Control

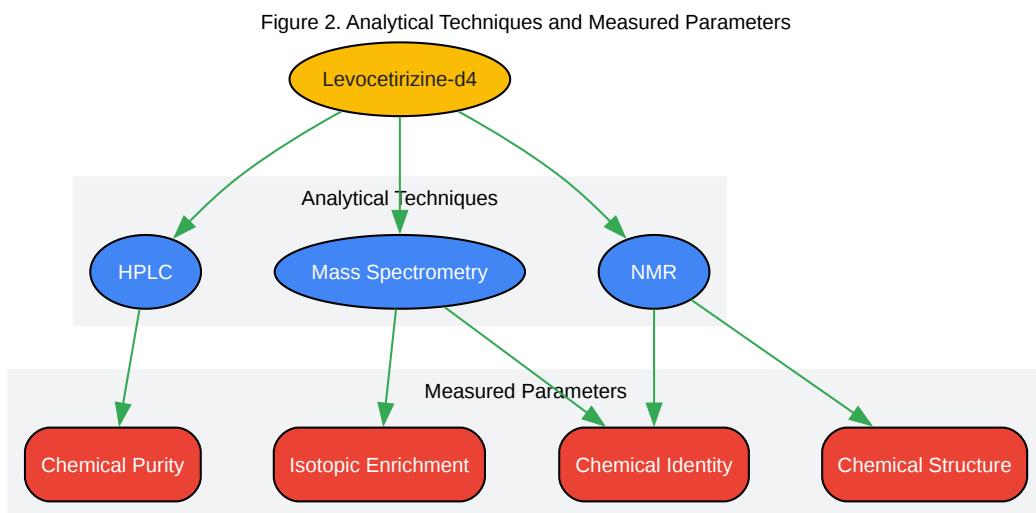
The following diagram illustrates a typical workflow for the quality control of high-purity **Levocetirizine-d4**.

Figure 1. Quality Control Workflow for Levocetirizine-d4

[Click to download full resolution via product page](#)Figure 1. Quality Control Workflow for **Levocetirizine-d4**

Logical Relationship of Analytical Techniques

The following diagram illustrates the relationship between the different analytical techniques and the parameters they measure.



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Figure 2. Analytical Techniques and Measured Parameters

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Levocetirizine-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1649237#commercial-suppliers-of-high-purity-levocetirizine-d4]

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